

BDP TMR Azide: A Technical Guide to Storage, Handling, and Application

Author: BenchChem Technical Support Team. Date: December 2025



For Researchers, Scientists, and Drug Development Professionals

Introduction

BDP TMR azide is a fluorescent probe belonging to the borondipyrromethene (BODIPY) class of dyes. Its spectral properties are similar to tetramethylrhodamine (TAMRA), making it suitable for use in corresponding fluorescence channels. A key feature of BDP TMR is its long fluorescence lifetime, which is particularly advantageous for fluorescence polarization assays. The presence of an azide group enables its use in bioorthogonal chemistry, specifically in copper(I)-catalyzed azide-alkyne cycloaddition (CuAAC), commonly known as "click chemistry." This reaction allows for the specific and efficient labeling of alkyne-modified biomolecules, such as proteins and nucleic acids, for visualization and tracking in biological systems.

This technical guide provides an in-depth overview of the proper storage, handling, and common applications of **BDP TMR azide**, with a focus on safety and experimental best practices.

Chemical and Physical Properties

A clear understanding of the chemical and physical properties of **BDP TMR azide** is essential for its effective use and safe handling. The key quantitative data are summarized in the table below for easy reference.



Property	Value	Reference
Molecular Formula	C24H27BF2N6O	[1]
Molecular Weight	480.32 g/mol	[1]
CAS Number	2183473-25-6; 2373346-19-9	[1]
Appearance	Orange to brown solid	[1]
Solubility	Good in most organic solvents (e.g., DMSO, DMF, alcohols)	[2]
Purity	≥95% (typically verified by HPLC-MS and ¹H NMR)	

Spectral Properties

BDP TMR azide is a bright fluorophore with a high quantum yield. Its excitation and emission maxima are well-suited for standard TAMRA filter sets.

Spectral Property	Value	Reference
Excitation Maximum (λex)	542 - 545 nm	_
Emission Maximum (λem)	570 - 574 nm	-
Molar Extinction Coefficient (ε)	55,000 L·mol ⁻¹ ·cm ⁻¹	-
Fluorescence Quantum Yield (Φ)	0.64 - 0.95	-

Storage and Stability

Proper storage is critical to maintain the integrity and performance of **BDP TMR azide**.



Condition	Recommendation	Reference
Long-term Storage	Store at -20°C in the dark.	
Moisture Protection	Desiccate to prevent degradation.	
Light Sensitivity	Avoid prolonged exposure to light.	
Shelf Life	Up to 24 months after receipt when stored correctly.	-
Transportation	Can be transported at room temperature for up to 3 weeks.	-

Safety and Handling

As an azide-containing compound, **BDP TMR azide** requires careful handling to mitigate potential hazards. While some safety data sheets for similar compounds indicate they are not classified as hazardous substances, the azide functional group warrants specific precautions.

Personal Protective Equipment (PPE):

- Eye Protection: Wear safety glasses or chemical splash goggles.
- Hand Protection: Chemical-resistant gloves (e.g., nitrile) are mandatory. Double-gloving is recommended when handling the pure solid or concentrated solutions.
- Body Protection: A lab coat should be worn and fully buttoned. Full-length pants and closedtoe shoes are required in the laboratory.

Engineering Controls:

 Ventilation: All handling of BDP TMR azide, especially the solid form and stock solutions, should be performed in a properly functioning chemical fume hood.

General Handling Precautions:



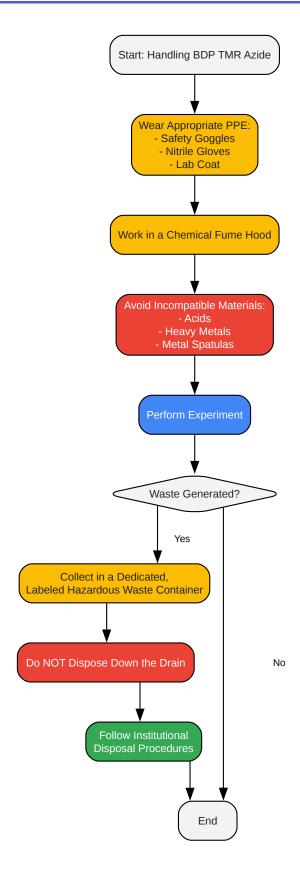
- Avoid inhalation of dust and contact with skin and eyes.
- Do not use metal spatulas to handle the solid compound, as this can lead to the formation of shock-sensitive metal azides. Use plastic or ceramic spatulas instead.
- Avoid contact with acids, as this can lead to the formation of highly toxic and explosive hydrazoic acid.
- Do not mix with heavy metals or their salts (e.g., lead, copper).
- Avoid grinding, scratching, or subjecting the solid material to friction.

Waste Disposal:

- Never dispose of azide-containing solutions down the drain. Azides can react with lead and copper in plumbing to form highly explosive metal azides.
- Collect all azide-containing waste, including contaminated consumables (e.g., pipette tips, gloves), in a dedicated and clearly labeled hazardous waste container.
- Follow your institution's specific guidelines for the disposal of azide-containing chemical waste.

Below is a logical workflow for the safe handling and disposal of azide compounds.





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Caption: A decision workflow for the safe handling and disposal of **BDP TMR azide**.

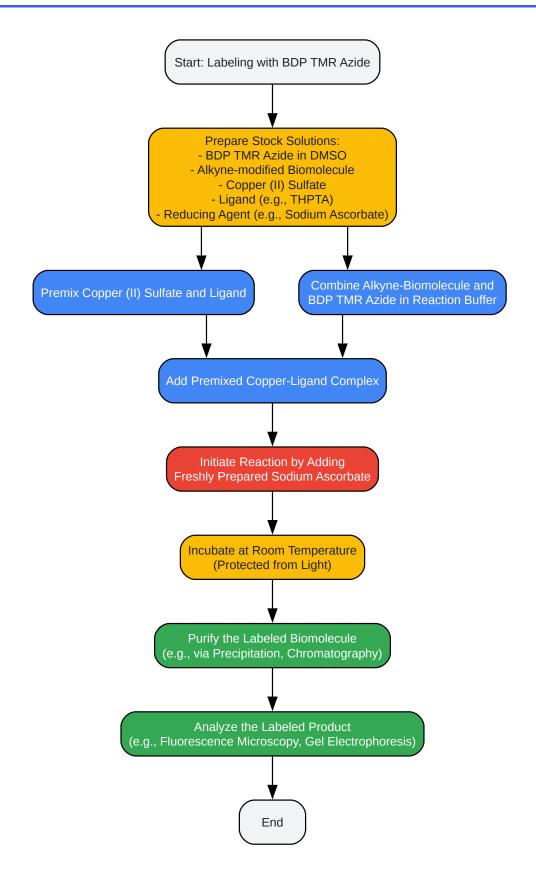


Experimental Protocols

The primary application of **BDP TMR azide** is in the copper(I)-catalyzed azide-alkyne cycloaddition (CuAAC) reaction for the fluorescent labeling of alkyne-modified biomolecules. Below is a general workflow and a more detailed protocol for cell labeling.

General Workflow for Copper(I)-Catalyzed Azide-Alkyne Cycloaddition (CuAAC)





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References

- 1. Click Chemistry (CuAAC) and Detection of Tagged de novo Synthesized Proteins in Drosophila [en.bio-protocol.org]
- 2. broadpharm.com [broadpharm.com]
- To cite this document: BenchChem. [BDP TMR Azide: A Technical Guide to Storage, Handling, and Application]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b13714336#bdp-tmr-azide-storage-and-handling]

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